

Spectroscopic Data for 7-Methylindolin-2-one: An In-depth Technical Guide

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Compound of Interest

Compound Name: 7-Methylindolin-2-one

CAS No.: 3680-28-2

Cat. No.: B1334962

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Introduction

7-Methylindolin-2-one, also known as 7-methyloxindole, is a substituted indolinone that serves as a valuable building block in medicinal chemistry and drug discovery. The indolin-2-one scaffold is a core structural motif in a variety of biologically active compounds. A thorough understanding of the spectroscopic properties of **7-Methylindolin-2-one** is paramount for its unambiguous identification, purity assessment, and for tracking its transformations in chemical reactions. This in-depth technical guide provides a comprehensive overview of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this compound, grounded in the fundamental principles of spectroscopic analysis and supported by data from structurally related molecules.

Molecular Structure and Spectroscopic Overview

The structure of **7-Methylindolin-2-one**, with the IUPAC name 7-methyl-1,3-dihydro-2H-indol-2-one and CAS number 3680-28-2, is characterized by an aromatic benzene ring fused to a five-membered lactam ring. A methyl group is substituted at the 7-position of the aromatic ring.

This specific arrangement of atoms and functional groups gives rise to a unique spectroscopic fingerprint.

The following sections will detail the predicted spectroscopic data for **7-Methylindolin-2-one**. It is important to note that while these predictions are based on sound chemical principles and data from analogous compounds, experimental verification is crucial for any specific sample.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules in solution. For **7-Methylindolin-2-one**, both ^1H and ^{13}C NMR are indispensable for confirming its identity.

^1H NMR Spectroscopy

The proton NMR spectrum of **7-Methylindolin-2-one** is expected to exhibit distinct signals corresponding to the aromatic protons, the methylene protons of the lactam ring, the N-H proton, and the methyl protons.

Predicted ^1H NMR Data (in CDCl_3 , 300 MHz)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~ 8.0 - 9.0	br s	1H	N-H
~ 7.1	t, $J \approx 7.5$ Hz	1H	H-5
~ 6.9	d, $J \approx 7.5$ Hz	1H	H-6
~ 6.8	d, $J \approx 7.5$ Hz	1H	H-4
~ 3.5	s	2H	C(3)H ₂
~ 2.2	s	3H	-CH ₃

Causality Behind the Assignments:

- N-H Proton:** The lactam N-H proton is typically observed as a broad singlet due to quadrupole broadening and potential hydrogen bonding. Its chemical shift can be highly

dependent on the solvent and concentration.

- **Aromatic Protons (H-4, H-5, H-6):** The protons on the benzene ring will appear in the aromatic region (typically 6.5-8.0 ppm). The electron-donating methyl group at C-7 and the electron-withdrawing amide group will influence their precise chemical shifts. The H-5 proton, being situated between two other protons, is expected to be a triplet. The H-4 and H-6 protons will likely appear as doublets.
- **Methylene Protons (C(3)H₂):** The two protons on the C-3 carbon of the lactam ring are chemically equivalent and are expected to appear as a sharp singlet. Their proximity to the carbonyl group at C-2 shifts them downfield.
- **Methyl Protons (-CH₃):** The three protons of the methyl group at C-7 are also chemically equivalent and will give rise to a singlet, typically in the upfield region of the spectrum.

¹³C NMR Spectroscopy

The carbon-13 NMR spectrum provides information about the carbon framework of the molecule.

Predicted ¹³C NMR Data (in CDCl₃, 75 MHz)

Chemical Shift (δ, ppm)	Assignment
~ 178	C=O (C-2)
~ 142	C-7a
~ 132	C-5
~ 128	C-3a
~ 125	C-7
~ 122	C-4
~ 110	C-6
~ 36	C-3
~ 16	-CH ₃

Causality Behind the Assignments:

- **Carbonyl Carbon (C-2):** The carbonyl carbon of the lactam is highly deshielded and will appear at a very downfield chemical shift.
- **Aromatic Carbons (C-3a, C-4, C-5, C-6, C-7, C-7a):** The six carbons of the benzene ring will resonate in the aromatic region (typically 110-150 ppm). The quaternary carbons (C-3a and C-7a) can be distinguished from the protonated carbons using techniques like DEPT (Distortionless Enhancement by Polarization Transfer). The carbon bearing the methyl group (C-7) will also be a quaternary carbon.
- **Methylene Carbon (C-3):** The C-3 carbon will appear in the aliphatic region, shifted downfield due to the adjacent carbonyl group.
- **Methyl Carbon (-CH₃):** The methyl carbon will be observed at a characteristic upfield chemical shift.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **7-Methylindolin-2-one** is expected to show characteristic absorption bands for the N-H, C=O, and C-H bonds, as well as aromatic C=C stretches.

Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Assignment
~ 3200	Strong, broad	N-H stretch
~ 3100-3000	Medium	Aromatic C-H stretch
~ 2950-2850	Medium	Aliphatic C-H stretch
~ 1710	Strong, sharp	C=O stretch (lactam)
~ 1620, 1480	Medium to strong	Aromatic C=C stretch

Causality Behind the Assignments:

- **N-H Stretch:** The N-H stretching vibration of the lactam will appear as a strong and broad band due to hydrogen bonding.
- **C-H Stretches:** Aromatic C-H stretches typically appear above 3000 cm^{-1} , while aliphatic C-H stretches (from the methyl and methylene groups) are found below 3000 cm^{-1} .
- **C=O Stretch:** The carbonyl group of the five-membered lactam ring gives a very strong and sharp absorption band, which is a key diagnostic feature for this class of compounds. Its position can be influenced by ring strain and hydrogen bonding.
- **Aromatic C=C Stretches:** The stretching vibrations of the carbon-carbon double bonds in the benzene ring typically give rise to a series of bands in the $1620\text{-}1450\text{ cm}^{-1}$ region.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **7-Methylindolin-2-one**, electron ionization (EI) would likely be used.

Predicted Mass Spectrometry Data (EI)

m/z	Relative Intensity	Assignment
147	High	$[M]^+$ (Molecular Ion)
118	Moderate	$[M - CO - H]^+$
91	Moderate	$[C_7H_7]^+$ (Tropylium ion)

Causality Behind the Fragmentation:

- **Molecular Ion ($[M]^+$):** The molecular ion peak is expected to be prominent, corresponding to the molecular weight of **7-Methylindolin-2-one** ($C_9H_9NO = 147.18\text{ g/mol}$).
- **Loss of CO and H:** A common fragmentation pathway for oxindoles involves the loss of a carbonyl group (CO) followed by a hydrogen atom.
- **Tropylium Ion:** The formation of the stable tropylium ion ($m/z\ 91$) is a common feature in the mass spectra of compounds containing a benzyl moiety.

Experimental Protocols

The following are generalized protocols for the acquisition of spectroscopic data for a solid organic compound like **7-Methylindolin-2-one**.

NMR Spectroscopy (^1H and ^{13}C)

- **Sample Preparation:** Dissolve approximately 5-10 mg of the compound in about 0.6 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in an NMR tube.
- **Instrumentation:** Use a standard NMR spectrometer (e.g., 300 MHz or higher for ^1H NMR).
- **Data Acquisition:** Acquire the ^1H NMR spectrum, followed by the ^{13}C NMR spectrum. Standard pulse programs should be used. For ^{13}C NMR, a proton-decoupled spectrum is typically acquired to simplify the spectrum to singlets for each unique carbon.
- **Data Processing:** Process the raw data (Fourier transform, phase correction, and baseline correction) to obtain the final spectrum. Chemical shifts should be referenced to the residual solvent peak or an internal standard (e.g., TMS).

Infrared (IR) Spectroscopy

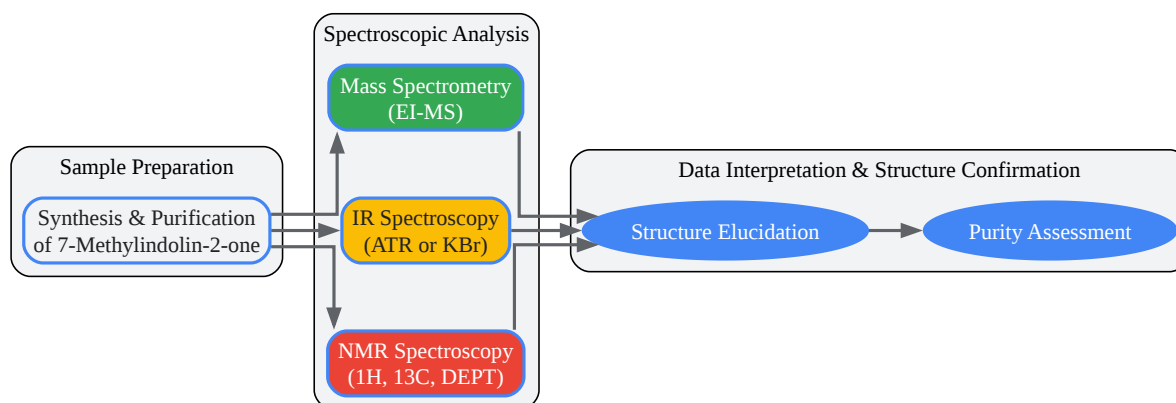
- **Sample Preparation (ATR):** Place a small amount of the solid sample directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory of an FTIR spectrometer.
- **Sample Preparation (KBr pellet):** Grind a small amount of the sample with dry potassium bromide (KBr) and press the mixture into a thin, transparent pellet.
- **Instrumentation:** Use a Fourier Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:** Record the spectrum over the standard mid-IR range (e.g., 4000-400 cm^{-1}).
- **Data Processing:** The resulting interferogram is Fourier transformed to produce the IR spectrum (transmittance or absorbance vs. wavenumber).

Mass Spectrometry (EI-MS)

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC-MS).
- **Ionization:** The sample is vaporized and then bombarded with a beam of high-energy electrons (typically 70 eV) to cause ionization and fragmentation.
- **Mass Analysis:** The resulting ions are separated according to their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** The separated ions are detected, and a mass spectrum (relative intensity vs. m/z) is generated.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates a logical workflow for the comprehensive spectroscopic characterization of **7-Methylindolin-2-one**.



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Caption: A logical workflow for the spectroscopic characterization of **7-Methylindolin-2-one**.

Conclusion

This technical guide provides a detailed predictive overview of the NMR, IR, and MS spectroscopic data for **7-Methylindolin-2-one**. The provided data and interpretations are based on established principles of spectroscopy and analysis of structurally similar compounds. While this guide serves as a robust reference for researchers, it is imperative to confirm these predictions with experimental data obtained from a purified sample. The combination of these spectroscopic techniques provides a powerful and self-validating system for the unambiguous identification and characterization of **7-Methylindolin-2-one**, a key intermediate in the development of novel therapeutics.

References

- Capot Chemical. 7-Methyl-1,3-dihydro-indol-2-one. [[Link](#)]
- Johansen, S. S., et al. (1997). Degradation of indole in a anoxic soil and the role of microbial communities. PhD Thesis.
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